

# Application Notes and Protocols for 5-Bromo-6-nitro-1,3-benzodioxole

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## Compound of Interest

Compound Name: 5-Bromo-6-nitro-1,3-benzodioxole

Cat. No.: B1270917

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for an official Safety Data Sheet (SDS). Users must obtain a formal SDS from the manufacturer or supplier before handling this chemical. All laboratory work should be conducted by trained professionals in a well-ventilated area with appropriate personal protective equipment.

## Introduction

**5-Bromo-6-nitro-1,3-benzodioxole** (CAS No: 7748-58-5) is a benzodioxole derivative utilized as a key intermediate in organic synthesis.<sup>[1]</sup> Its chemical structure, featuring both a bromo and a nitro functional group on the benzodioxole core, makes it a versatile building block for the synthesis of more complex molecules, particularly in the development of pharmaceuticals and specialty chemicals.<sup>[1][2]</sup> This document provides a summary of its known properties, safety considerations, and a general protocol for its application in synthetic chemistry.

## Physicochemical and Safety Data

The following tables summarize the available physicochemical properties and safety information for **5-Bromo-6-nitro-1,3-benzodioxole**.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrNO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	246.02 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	7748-58-5	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Yellow powder	<a href="#">[1]</a>
Melting Point	89 °C	<a href="#">[3]</a>
Boiling Point	292 °C at 760 mmHg	<a href="#">[3]</a>
Flash Point	130.4 °C	<a href="#">[3]</a>
Density	1.912 g/cm <sup>3</sup>	<a href="#">[3]</a>
Refractive Index	1.645	<a href="#">[3]</a>

Table 2: Hazard and Safety Information

Hazard Information	Precautionary Measures
Hazard Class: Irritant (Xi)[3]	General Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Use only in a well-ventilated area. Wash hands thoroughly after handling.[4][5][6]
Risk Phrases: R36/37/38 (Irritating to eyes, respiratory system and skin)[3]	Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[4][5]
Safety Phrases: S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S36/37/39 (Wear suitable protective clothing, gloves and eye/face protection)[3]	First Aid (Eyes): Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]
First Aid (Skin): Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[5]	
First Aid (Ingestion): Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.[5]	
First Aid (Inhalation): Remove person to fresh air and keep comfortable for breathing.[6]	

## Applications in Research and Drug Development

**5-Bromo-6-nitro-1,3-benzodioxole** is primarily used as a drug intermediate for the synthesis of various active compounds.[7] Its utility in research settings includes the study of chemical reactions involving its nitro and bromo functional groups, which aids in understanding reaction mechanisms and developing new synthetic pathways.[1] It can also serve as an intermediate in the production of dyes and other specialty chemicals.[1]

The benzodioxole moiety is present in a number of biologically active compounds, and this bromo-nitro derivative provides a scaffold for further chemical modifications, such as cross-

coupling reactions or nucleophilic substitutions, to generate novel molecules with potential therapeutic applications.

## General Experimental Protocol: Use as a Synthetic Intermediate

The following protocol outlines a general workflow for using **5-Bromo-6-nitro-1,3-benzodioxole** in a Suzuki-Miyaura cross-coupling reaction, a common method for forming carbon-carbon bonds.

Reaction: Suzuki-Miyaura Coupling of **5-Bromo-6-nitro-1,3-benzodioxole** with an Arylboronic Acid.

Materials:

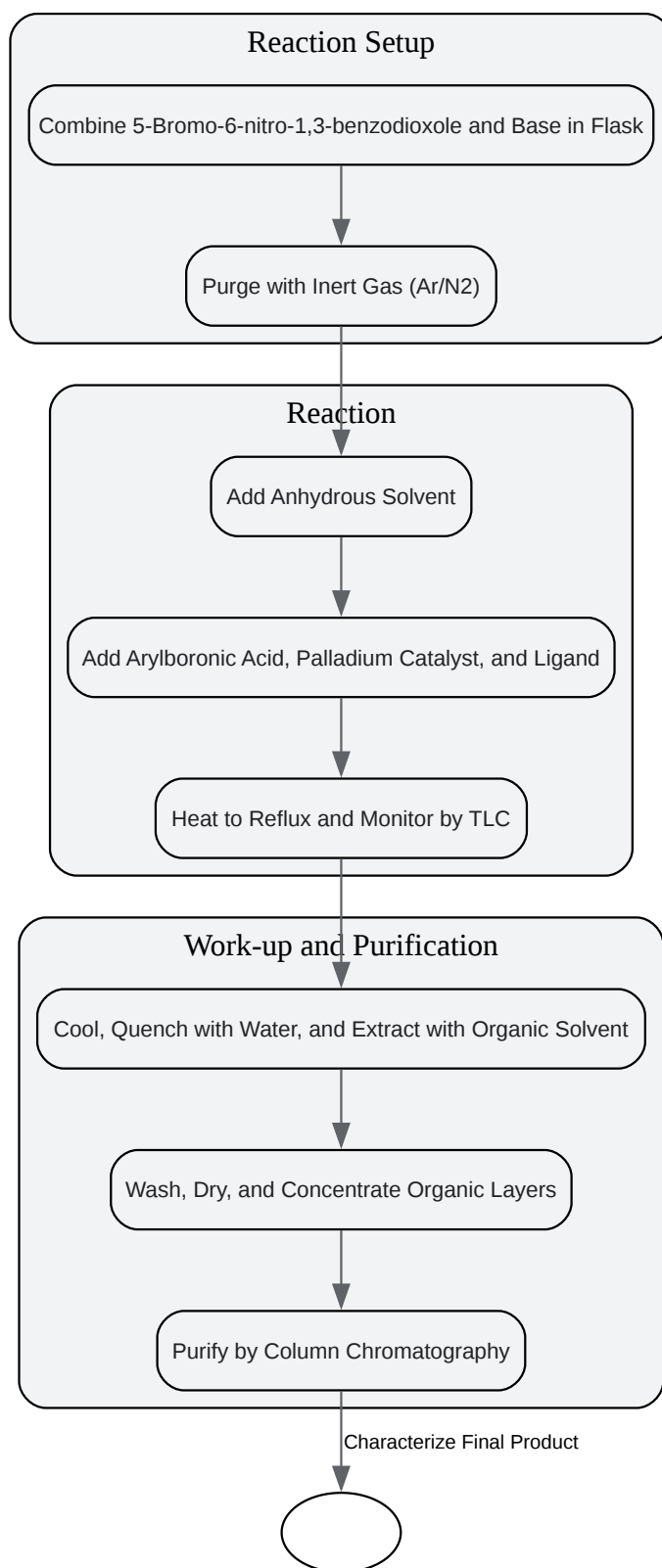
- **5-Bromo-6-nitro-1,3-benzodioxole**
- Arylboronic acid
- Palladium catalyst (e.g.,  $\text{PdCl}_2(\text{PPh}_3)_2$ )
- Ligand (e.g.,  $\text{PPh}_3$ )
- Base (e.g.,  $\text{K}_2\text{CO}_3$ )
- Anhydrous solvent (e.g., dioxane)
- Argon or Nitrogen gas
- Standard glassware for inert atmosphere reactions

Procedure:

- **Reaction Setup:** To a dry, two-necked round-bottom flask equipped with a condenser and a magnetic stir bar, add **5-Bromo-6-nitro-1,3-benzodioxole** (1.0 equivalent) and the base (e.g.,  $\text{K}_2\text{CO}_3$ , 1.1 equivalents).
- **Inert Atmosphere:** Purge the flask with an inert gas (Argon or Nitrogen) for 15 minutes.

- Solvent and Reagents: Add the anhydrous solvent (e.g., dioxane) via syringe. Stir the mixture for 15 minutes.
- Addition of Boronic Acid and Catalyst: Add the arylboronic acid (2.5 equivalents), the palladium catalyst (e.g.,  $\text{PdCl}_2(\text{PPh}_3)_2$ , 5.0 mol%), and the ligand (e.g.,  $\text{PPh}_3$ , 10.0 mol%) to the reaction mixture.
- Reaction: Heat the mixture to reflux under the inert atmosphere. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography.

The following diagram illustrates the general workflow for this synthetic application.

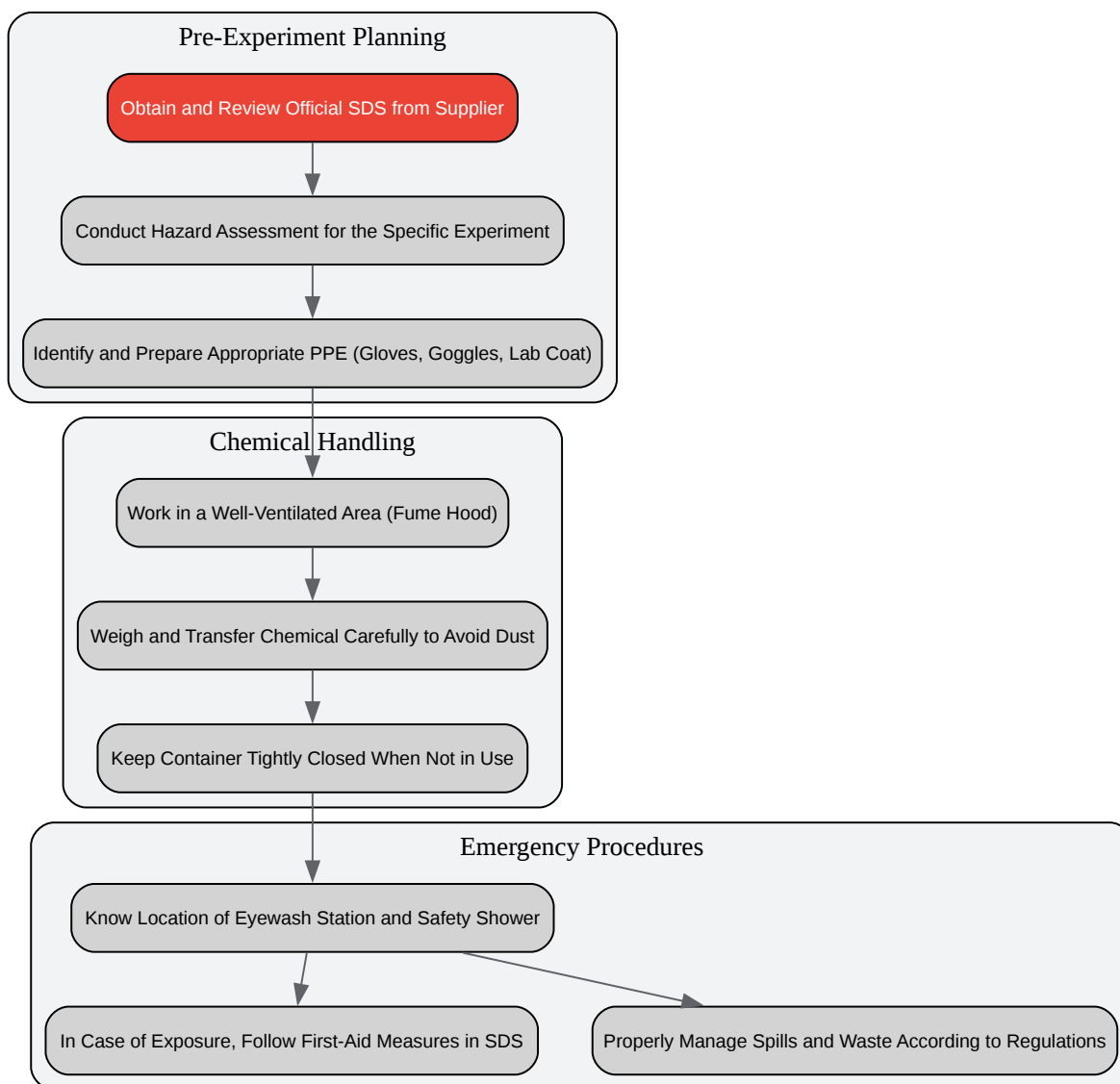


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General workflow for a Suzuki-Miyaura coupling reaction.

## Mandatory Visualization: Logical Relationship of Safety and Handling

The following diagram outlines the logical steps and considerations for the safe handling and use of **5-Bromo-6-nitro-1,3-benzodioxole** in a research setting.



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Safe handling workflow for chemical intermediates.



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